

2,2,3,3,3-Pentafluoropropylamine hydrochloride safety data sheet (SDS)

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Compound of Interest

Compound Name: 2,2,3,3,3-Pentafluoropropylamine hydrochloride

Cat. No.: B049298

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An in-depth analysis of the safety data for **2,2,3,3,3-Pentafluoropropylamine hydrochloride** reveals critical information for researchers, scientists, and drug development professionals. This technical guide consolidates the available safety data, presents it in a structured format, and outlines the logical framework for handling and safety assessment.

Safety Data Summary

A comprehensive review of the Safety Data Sheet (SDS) for **2,2,3,3,3-Pentafluoropropylamine hydrochloride** provides the following key quantitative and qualitative data points.

Hazard Identification	Data
GHS Pictogram	Corrosion
Signal Word	Danger
Hazard Statements	H314: Causes severe skin burns and eye damage.
Precautionary Statements	P280: Wear protective gloves/protective clothing/eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P310: Immediately call a POISON CENTER or doctor/physician.
Physical and Chemical Properties	Data
Molecular Formula	C ₃ H ₅ F ₅ N·HCl
Molecular Weight	185.53 g/mol

Logical Workflow for Safety Handling and Assessment

The following diagram illustrates the logical workflow for the safe handling and risk assessment of **2,2,3,3,3-Pentafluoropropylamine hydrochloride** in a laboratory setting. This workflow is derived from the standard precautionary measures outlined in the safety data sheet.

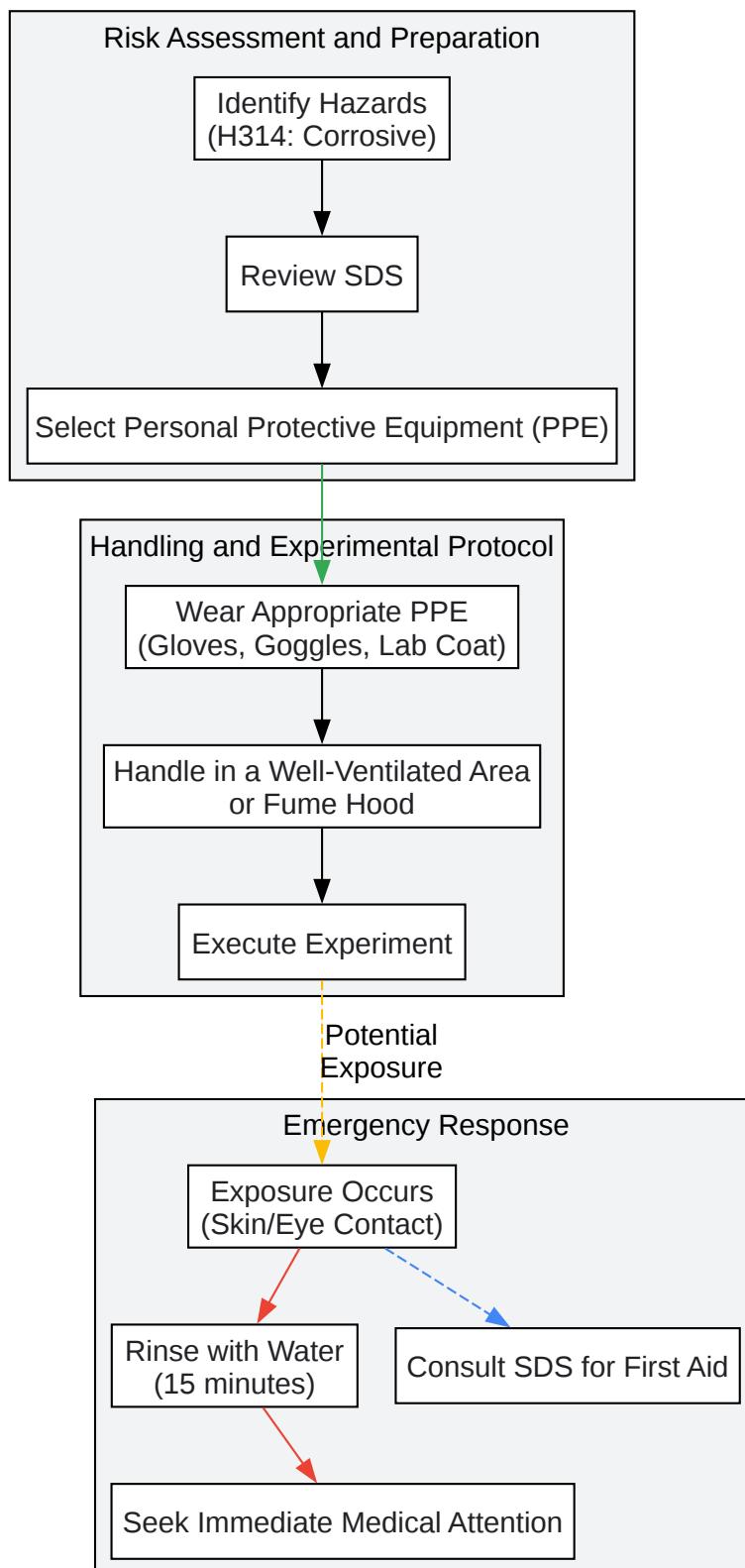
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Figure 1: Logical workflow for safe handling of **2,2,3,3,3-Pentafluoropropylamine hydrochloride**.

Experimental Protocols

While the Safety Data Sheet does not provide detailed experimental protocols for research applications, it mandates specific procedures for safety and handling. The following represents a generalized protocol for the safe handling of this compound during experimental use, based on the information available in the SDS.

Objective: To safely handle **2,2,3,3,3-Pentafluoropropylamine hydrochloride** during weighing, dissolution, and addition to a reaction mixture.

Materials:

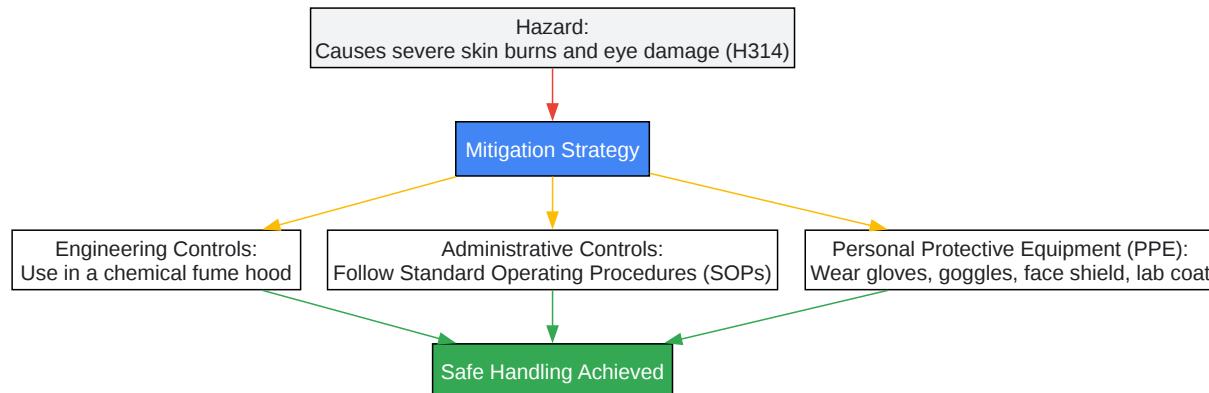
- **2,2,3,3,3-Pentafluoropropylamine hydrochloride**
- Appropriate solvent
- Chemical fume hood
- Analytical balance
- Spatula
- Weighing paper or boat
- Glassware (beaker, flask, etc.)
- Personal Protective Equipment (PPE):
 - Chemical-resistant gloves (e.g., nitrile)
 - Chemical splash goggles
 - Face shield
 - Lab coat

Procedure:

- Preparation: 1.1. Don all required PPE before entering the laboratory. 1.2. Ensure the chemical fume hood is operational and has adequate airflow. 1.3. Assemble all necessary equipment and glassware within the fume hood.
- Weighing: 2.1. Place a weighing paper or boat on the analytical balance and tare. 2.2. Carefully transfer the required amount of **2,2,3,3,3-Pentafluoropropylamine hydrochloride** onto the weighing paper using a clean spatula. 2.3. Record the exact weight.
- Dissolution: 3.1. Place the weighing paper with the compound into the desired glassware (e.g., beaker). 3.2. Add the appropriate solvent to the glassware to dissolve the compound. 3.3. Stir the mixture gently if necessary to ensure complete dissolution.
- Addition to Reaction: 4.1. Slowly and carefully add the solution of **2,2,3,3,3-Pentafluoropropylamine hydrochloride** to the reaction vessel.
- Decontamination and Waste Disposal: 5.1. Clean all contaminated glassware and equipment according to standard laboratory procedures for corrosive materials. 5.2. Dispose of all waste, including contaminated PPE, in designated hazardous waste containers in accordance with institutional and local regulations.

Hazard Mitigation Pathway

The following diagram illustrates the logical pathway for mitigating the primary hazard associated with **2,2,3,3,3-Pentafluoropropylamine hydrochloride**, which is its corrosive nature.



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Figure 2: Hazard mitigation pathway for corrosive properties.

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